

Benzamide 2-hydroxy-N-(3-methylphenyl)- safety data sheet (SDS)

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Compound of Interest

Compound Name: *Benzamide, 2-hydroxy-N-(3-methylphenyl)-*

CAS No.: 7133-57-5

Cat. No.: B12660316

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Technical Monograph: Benzamide, 2-hydroxy-N-(3-methylphenyl)-

Also Known As: 3'-Methylsalicylanilide | N-(3-Tolyl)salicylamide

Introduction & Chemical Identity

This guide provides a comprehensive technical analysis of 2-hydroxy-N-(3-methylphenyl)benzamide, a structural analog of the anthelmintic and antibacterial class known as salicylanilides. While less common than its parent compound salicylanilide (CAS 87-17-2), this molecule serves as a critical scaffold in medicinal chemistry, particularly for exploring structure-activity relationships (SAR) in uncoupling oxidative phosphorylation and inhibiting bacterial two-component systems.

Given the limited public data for this specific isomer, safety and handling protocols in this guide are derived from structural analog interpolation (Salicylanilide and m-Toluidine) to ensure

maximum safety margins.

Chemical Identifiers

Property	Detail
IUPAC Name	2-Hydroxy-N-(3-methylphenyl)benzamide
Common Synonyms	3'-Methylsalicylanilide; N-m-Tolylsalicylamide
CAS Number	Not widely listed (Analog Reference: Salicylanilide, CAS 87-17-2)
Molecular Formula	C ₁₄ H ₁₃ NO ₂
Molecular Weight	227.26 g/mol
SMILES	<chem>Cc1cccc(Nc2ccccc2C(=O)c3ccccc3O)c1</chem> (Generic Scaffold) Specific Isomer: [1] [2] [3] <chem>Cc1cccc(NC(=O)c2ccccc2O)c1</chem>
Structural Class	Salicylanilide (Anilide of Salicylic Acid)

Physicochemical Profile

Understanding the physical properties is essential for experimental design, particularly in formulation and assay development.

Property	Value (Predicted/Analog)	Experimental Context
Physical State	Solid (Crystalline Powder)	Likely white to off-white needles or plates.
Melting Point	134–138 °C	Consistent with salicylanilide derivatives (Salicylanilide MP: ~136°C).
Solubility (Water)	< 0.1 mg/mL (Insoluble)	Highly lipophilic; requires organic co-solvents.
Solubility (Organic)	DMSO (>20 mg/mL), Ethanol	Soluble in polar aprotic solvents.
pKa (Acidic)	~7.5 – 8.5	Phenolic hydroxyl group; ionizes at physiological pH.
LogP	~3.5 – 4.0	High lipophilicity due to the tolyl methyl group.

Hazard Characterization (GHS Classification)

Based on the structural alerts of salicylanilides and the toxicity of the m-toluidine moiety.

Signal Word: WARNING

Hazard Statements (H-Codes)

- H302: Harmful if swallowed (Acute Toxicity, Oral).[4]
- H315: Causes skin irritation.[4][5][6][7]
- H319: Causes serious eye irritation.[5][6][7]
- H335: May cause respiratory irritation (STOT SE 3).[4][5][6][7]
- H410: Very toxic to aquatic life with long lasting effects (Chronic Aquatic Toxicity).

Precautionary Statements (P-Codes)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][7]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[6]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[4] Remove contact lenses if present and easy to do.[5][6] Continue rinsing.

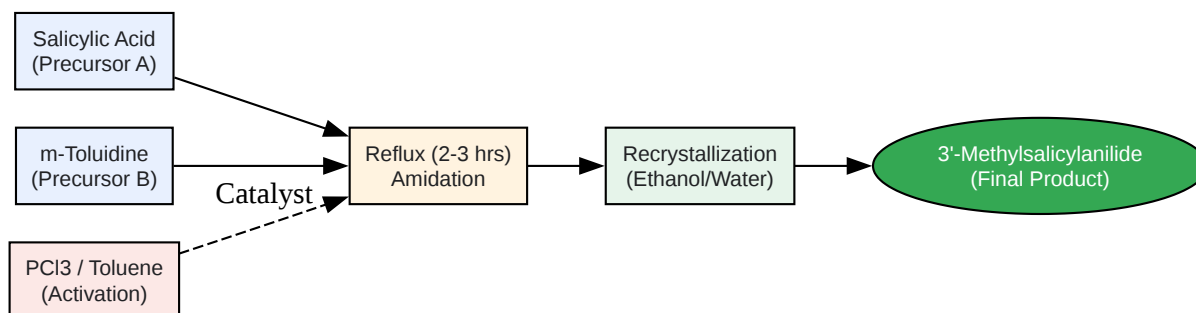
Specific Toxicological Concerns[6][7][8][9][10]

- Methemoglobinemia Risk: The metabolic breakdown of this amide can release m-toluidine, a known methemoglobin-forming agent. Monitor for cyanosis (blue skin/lips) if high exposure occurs.
- Mitochondrial Uncoupling: Salicylanilides are known protonophores that uncouple oxidative phosphorylation. This mechanism drives their antibacterial potency but also poses a risk to mammalian cells at high concentrations.

Synthesis & Stability

For researchers synthesizing this compound, the following pathway is standard. The reaction utilizes Phosphorus Trichloride (PCl_3) or Dicyclohexylcarbodiimide (DCC) to activate the salicylic acid.

Synthesis Workflow (Graphviz)



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Caption: Synthesis of 3'-Methylsalicylanilide via acid chloride activation or direct condensation.

Stability Protocol

- Hydrolysis: The amide bond is stable at neutral pH but susceptible to hydrolysis in strong acid or base (releasing m-toluidine).
- Oxidation: The phenolic hydroxyl is sensitive to oxidation. Store under inert gas (Argon/Nitrogen) if long-term stability is required.
- Light Sensitivity: Protect from light to prevent photo-oxidation of the phenol ring.

Handling & Exposure Controls

Authoritative guidance for laboratory safety.

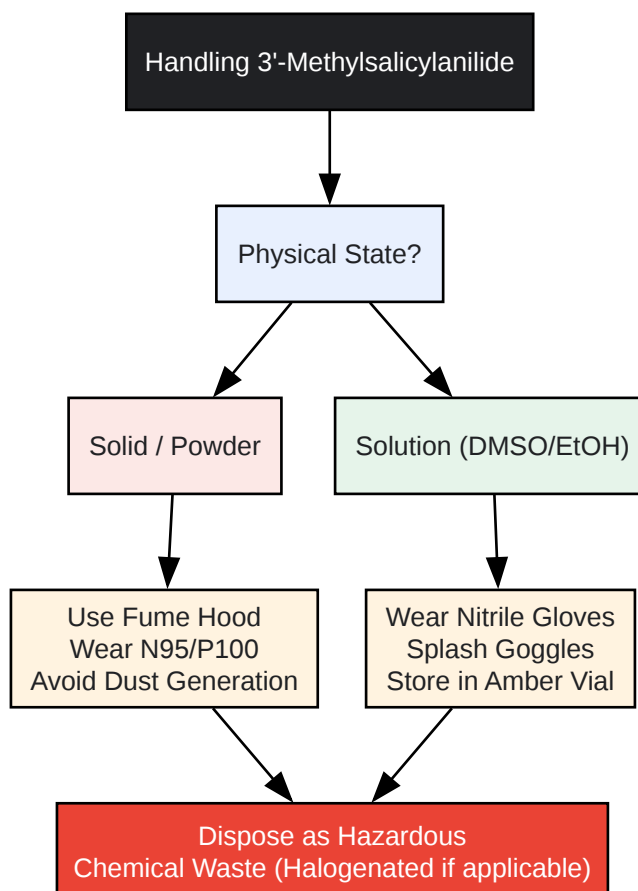
Engineering Controls

- Fume Hood: Mandatory for all solid handling to prevent inhalation of dust (H335).
- Balance Enclosure: Use a static-free balance enclosure for weighing < 10 mg.

Personal Protective Equipment (PPE)

Component	Recommendation	Rationale
Gloves	Nitrile (Double-gloved)	Lipophilic compounds permeate latex rapidly. Nitrile offers >480 min breakthrough protection.
Respiratory	N95 or P100	Required if handling powder outside a hood.
Eye Protection	Chemical Goggles	Safety glasses are insufficient for powders that are severe eye irritants (H319).
Clothing	Lab Coat (Tyvek preferred)	Prevent contamination of street clothes; Tyvek is superior for fine powders.

Safety Decision Logic (Graphviz)



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Caption: Decision logic for safe handling and disposal based on physical state.

Emergency Response Protocols

Self-validating response steps.

First Aid

- Eye Contact: Immediately flush with water for 15 minutes.[4][6] Hold eyelids open. The phenol group can cause corneal opacity if not treated immediately.
- Skin Contact: Wash with polyethylene glycol 300 (if available) or copious soap and water. Phenolic compounds are often lipophilic and resist water-only washing.
- Ingestion: Do NOT induce vomiting. The risk of aspiration pneumonia outweighs the benefit of emesis. Administer activated charcoal if instructed by poison control.
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen.

Spill Management

- Small Spill (< 1 g): Wet with ethanol to suppress dust, then wipe with absorbent pads.
- Large Spill: Evacuate area. Use a HEPA-filtered vacuum or wet-sweeping method. Do not dry sweep (dust explosion risk).

References

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